

4-(4-Bromophenyl)morpholine CAS number and properties

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)morpholine

CAS No.: 30483-75-1

Cat. No.: B1279557

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An In-Depth Technical Guide to **4-(4-Bromophenyl)morpholine**: Properties, Synthesis, and Applications in Modern Research

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **4-(4-Bromophenyl)morpholine**, a versatile heterocyclic compound pivotal to advancements in medicinal chemistry, materials science, and agrochemical development. Designed for researchers, scientists, and drug development professionals, this document moves beyond a simple data sheet to offer a foundational understanding of the compound's properties, a detailed examination of its synthesis, and an exploration of its significant applications, grounded in established scientific principles.

Core Compound Identification and Physicochemical Profile

4-(4-Bromophenyl)morpholine, also known as N-(4-Bromophenyl)morpholine, is a disubstituted aromatic amine. The structure features a morpholine ring, a saturated heterocycle known to enhance the pharmacokinetic properties of drug candidates, attached via its nitrogen

atom to a brominated phenyl group. This bromine atom provides a reactive site for further chemical modifications, particularly through cross-coupling reactions, making it a valuable building block in organic synthesis.[1]

The fundamental identifiers and properties of this compound are summarized below for rapid reference and comparison.

Property	Value	Source(s)
CAS Number	30483-75-1	[2],[3],
Molecular Formula	C ₁₀ H ₁₂ BrNO	[3],[4],[5]
Molecular Weight	242.11 g/mol	,[4],[5],
IUPAC Name	4-(4-bromophenyl)morpholine	[2],[5]
Synonyms	N-(4-Bromophenyl)morpholine, 1-Bromo-4- morpholinobenzene	[3],[5]
Appearance	White to off-white or light yellow crystalline powder/solid	,[3],[6]
Melting Point	114-118 °C	[3],
Purity	Commercially available in various grades, e.g., 97%, >98%, ≥99%	,[3],
SMILES	C1COCCN1C2=CC=C(C=C2) Br	[2],[5]
InChIKey	UJTKZWNRUPTHSB- UHFFFAOYSA-N	[2],[5]

Synthesis Protocol and Mechanistic Rationale

The synthesis of **4-(4-Bromophenyl)morpholine** is a critical process for its application as a research intermediate. The following protocol describes a robust method for its preparation, followed by an expert analysis of the reaction's mechanics.[7]

Experimental Protocol: Bromination of N-Phenylmorpholine

This procedure details the synthesis of N-(4-Bromophenyl)morpholine from a suitable N-phenylmorpholine substrate.^[7]

Materials:

- N-phenylmorpholine substrate (1 mmol)
- 1,4-Dioxane (distilled)
- Sodium Bromide (NaBr) in phosphate buffer (1.5 M solution)
- Diphenyl ditelluride solution (10 mM in 1,4-dioxane)
- Hydrogen Peroxide (H₂O₂) (8.8 M)
- Ethyl Acetate (EtOAc)
- Sodium Bisulfite (NaHSO₃) solution (0.5 M)
- Brine (saturated NaCl solution)
- Magnesium Sulfate (MgSO₄)

Procedure:

- **Reaction Setup:** In an open flask, dissolve 1 mmol of the N-phenylmorpholine substrate in 9.75 mL of distilled 1,4-dioxane.
- **Addition of Bromide Source:** Add 10 mL of 1.5 M NaBr in a suitable phosphate buffer (e.g., pH 6.2).^[7]
- **Catalyst Introduction:** To this mixture, add 0.25 mL of a freshly prepared 10 mM diphenyl ditelluride stock solution (2.5 μmol, 0.25 mol% relative to the substrate).^[7]
- **Initiation of Oxidation:** Add the required amount of 8.8 M H₂O₂ to initiate the reaction.^[7]

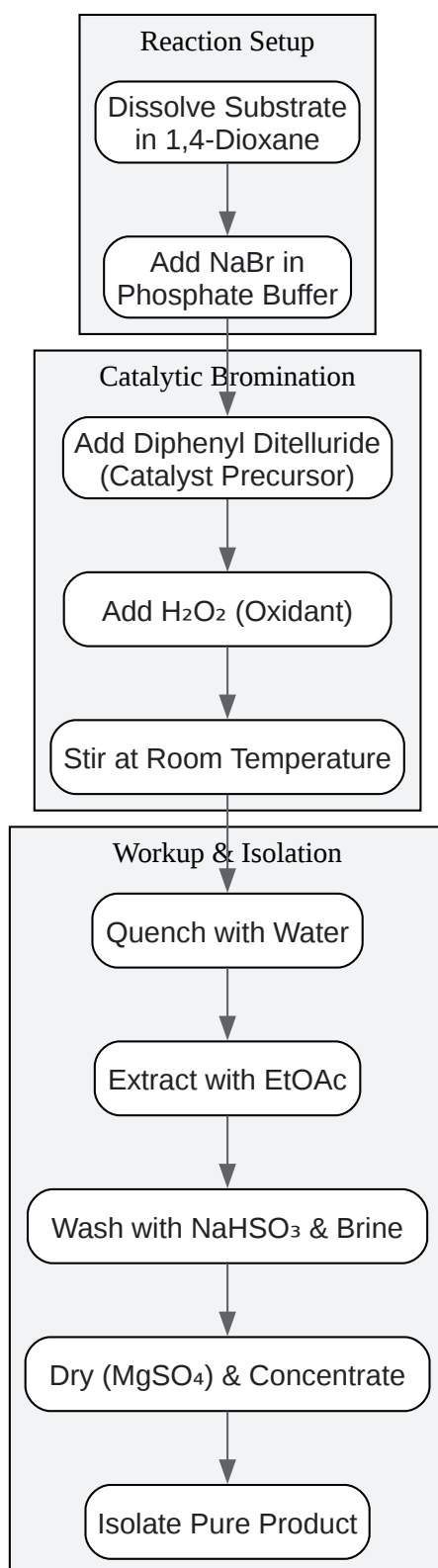
- Reaction Execution: Stir the reaction mixture at room temperature for the time required to achieve complete conversion.
- Workup - Quenching: Dilute the reaction mixture with 10 mL of water.
- Workup - Extraction: Extract the aqueous solution with ethyl acetate (3 x 10 mL).
- Workup - Washing: Combine the organic extracts and wash sequentially with 5 mL of 0.5 M NaHSO₃ solution (to remove unreacted oxidant) and 10 mL of brine.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the filtrate under reduced pressure to yield the crude product.
- Isolation: The resulting product, N-(4-Bromophenyl)morpholine, can be isolated as a tan solid. A reported yield for this method is approximately 93%.^[7]

Causality and Experimental Choices

- Role of Diphenyl Ditelluride: Diphenyl ditelluride acts as a catalyst precursor. In the presence of H₂O₂, it is oxidized to a more electrophilic tellurium species. This species activates the bromide source (NaBr), facilitating the electrophilic bromination of the electron-rich aromatic ring of the N-phenylmorpholine substrate. This catalytic approach is efficient, requiring only a small molar percentage.
- Hydrogen Peroxide as Oxidant: H₂O₂ is a green and cost-effective terminal oxidant. Its role is to regenerate the active catalytic species from the reduced telluride, allowing the catalytic cycle to continue.
- Solvent System: The use of a 1,4-dioxane and buffered water system ensures the solubility of both the organic substrate and the inorganic salts (NaBr, buffer components), creating a homogenous environment for the reaction to proceed efficiently.
- Aqueous Workup: The sequential washing steps are critical for a self-validating protocol. The NaHSO₃ wash neutralizes any remaining H₂O₂, preventing potential side reactions during concentration. The brine wash helps to remove water from the organic layer, improving the efficiency of the final drying step with MgSO₄.

Synthetic Workflow Diagram

The following diagram illustrates the key stages of the synthesis process.



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Caption: Synthetic workflow for **4-(4-Bromophenyl)morpholine**.

Applications in Research and Development

4-(4-Bromophenyl)morpholine is not typically an active pharmaceutical ingredient (API) itself but rather a crucial structural motif and intermediate. Its utility spans several scientific domains.

- **Pharmaceutical Development:** The compound is a key intermediate in synthesizing molecules for analgesics, anti-inflammatory drugs, and agents targeting neurological disorders and cancer.[2],[3] The morpholine moiety often improves solubility and metabolic stability, while the bromophenyl group serves as a handle for creating diverse compound libraries via reactions like Suzuki, Heck, or Buchwald-Hartwig couplings.
- **Agrochemical Industry:** It is employed in the development of novel pesticides and herbicides. [3] Its structural stability and reactivity are leveraged to create effective crop protection agents.[3]
- **Materials Science:** In this field, it is used to formulate specialty polymers and resins, where it can enhance properties such as thermal stability and chemical resistance.[2],[3]
- **Biochemical Research:** The compound serves as a tool for studying enzyme interactions and receptor binding, aiding in drug discovery and target validation processes.[2],[3]

Role as a Building Block in Drug Discovery

The diagram below illustrates the strategic position of **4-(4-Bromophenyl)morpholine** as a versatile starting material in a typical drug discovery pipeline.



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Caption: Role as a building block in drug discovery.

Safety, Handling, and Storage

Scientific integrity demands a thorough understanding of a compound's hazards to ensure safe handling and experimental reproducibility.

Hazard Identification

According to the Globally Harmonized System (GHS), **4-(4-Bromophenyl)morpholine** is classified with the following hazards:

- H315: Causes skin irritation.[5],[8]
- H319: Causes serious eye irritation.[5],[8]
- H335: May cause respiratory irritation.[5],[8]

The signal word associated with this compound is "Warning".[8]

Recommended Handling and Personal Protective Equipment (PPE)

Based on the hazard profile, the following precautions are mandatory:

- Ventilation: Handle in a well-ventilated area or a chemical fume hood to avoid breathing dust. [8],[9]
- Eye Protection: Wear chemical safety goggles or a face shield.,[8]
- Skin Protection: Wear impervious gloves (e.g., nitrile) and a lab coat.,[8]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved N95 dust mask or higher-level respirator.
- General Hygiene: Wash hands thoroughly after handling.,[8] Avoid eating, drinking, or smoking in the laboratory.

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3],[9]

- Recommended storage temperatures may vary by supplier, with some suggesting room temperature and others 0-8 °C for long-term stability.,[3]

Conclusion

4-(4-Bromophenyl)morpholine is a compound of significant strategic importance for the modern research scientist. Its well-defined physicochemical properties, coupled with a reactive bromophenyl group and a pharmacologically relevant morpholine moiety, establish it as a premier building block. The synthetic protocols for its preparation are robust and scalable, while a clear understanding of its hazard profile ensures it can be handled safely and effectively. For professionals in drug discovery, agrochemicals, and materials science, a comprehensive grasp of this intermediate is essential for driving innovation and developing next-generation products.

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